

Application Notes and Protocols for Surface Decontamination of Biosafety Cabinets using Wofasteril®

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Compound of Interest

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These application notes provide detailed protocols for the use of **Wofasteril®**, a peracetic acid-based disinfectant, for the routine surface decontamination of biosafety cabinets (BSCs). Adherence to these protocols is crucial for maintaining a sterile working environment and ensuring the safety of laboratory personnel.

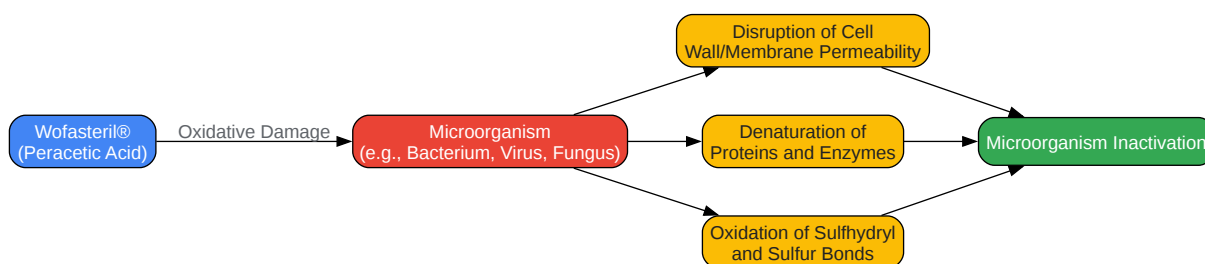
Introduction to Wofasteril®

Wofasteril® is a broad-spectrum disinfectant with bactericidal, mycobactericidal, fungicidal, virucidal, and sporicidal activity.[1] Its active ingredient, peracetic acid, is a powerful oxidizing agent that decomposes into environmentally friendly byproducts: acetic acid, water, and oxygen.[2] **Wofasteril®** is supplied as a concentrate and must be diluted to the appropriate working concentration before use.[1]

For applications requiring reduced odor and enhanced material compatibility, a combination method involving **Wofasteril®** and alcapur®, a buffering agent, is recommended.[1][3] This combination neutralizes the pungent smell of peracetic acid and lessens its corrosive effects on sensitive surfaces.[3]

Mechanism of Action

Peracetic acid, the active component of **Wofasteril®**, exerts its antimicrobial effect through oxidation. It denatures proteins, disrupts the cell wall permeability of microorganisms, and oxidizes sulfhydryl and sulfur bonds in proteins, enzymes, and other metabolites. This broad-based mode of action prevents the development of microbial resistance.

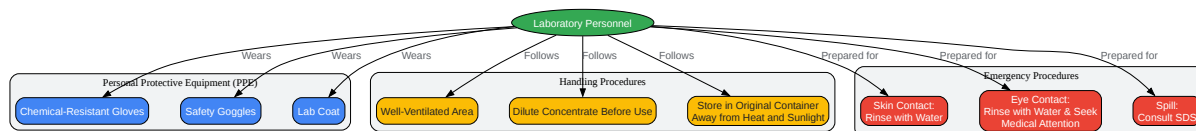


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Mechanism of **Wofasteril®** Action

Safety Precautions

Wofasteril® concentrate is corrosive and a strong oxidizer. Handle with care in a well-ventilated area, and always wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[1][4] In case of contact with skin or eyes, rinse immediately and thoroughly with water and seek medical attention.[1] Refer to the Safety Data Sheet (SDS) for complete safety information.



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Wofasteril® Safety Procedures

Experimental Protocols

Preparation of Wofasteril® Working Solution

Materials:

- **Wofasteril®** concentrate
- alcapur® (optional, for combination method)
- Sterile distilled or deionized water
- Sterile graduated cylinders and flasks
- Appropriate PPE

Procedure:

- **Standard Solution:** Prepare a 0.5% working solution by adding 5 mL of **Wofasteril®** concentrate to 995 mL of sterile water.
- **Combination Method (Recommended):** To prepare a 0.5% **Wofasteril®** solution with alcapur®, add 15 mL of alcapur® to 980 mL of sterile water and mix. Then, add 5 mL of

Wofasteril® concentrate and mix thoroughly. The recommended ratio for the combination method is 1 part **Wofasteril®** to 3 parts alcapur®.[1]

- Prepare fresh working solutions daily.

Routine Decontamination of Biosafety Cabinet Surfaces

This protocol is intended for routine decontamination before and after work in the biosafety cabinet.

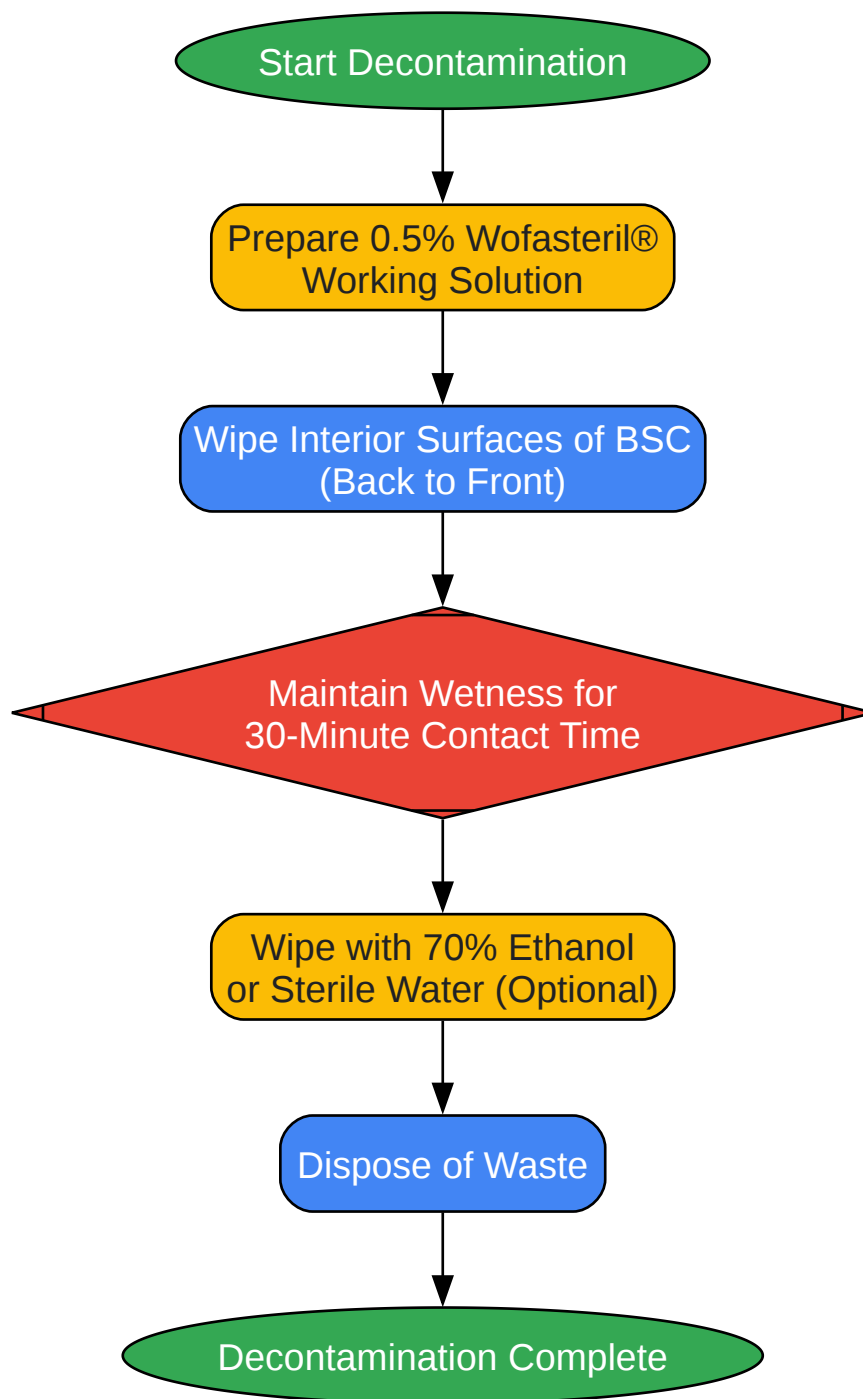
Materials:

- Prepared **Wofasteril®** working solution (0.5%)
- Sterile, non-shedding wipes
- Appropriate PPE

Procedure:

- Ensure the biosafety cabinet is running for at least five minutes to establish proper airflow.
- Don appropriate PPE.
- Soak sterile, non-shedding wipes in the prepared 0.5% **Wofasteril®** working solution.
- Wipe the interior surfaces of the biosafety cabinet, starting with the back wall and moving towards the front. Use overlapping strokes to ensure complete coverage. Wipe the side walls, the work surface, and the interior of the sash.
- Ensure that the surfaces remain wet for the recommended contact time (see Table 1). For smooth surfaces such as stainless steel and plastic, a contact time of 30 minutes is recommended.[5]
- After the contact time has elapsed, wipe the surfaces with sterile wipes soaked in sterile 70% ethanol or sterile water to remove any residue, if required by your laboratory's standard operating procedures.

- Dispose of all used materials in the appropriate biohazardous waste container.



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Biosafety Cabinet Decontamination Workflow

Data Presentation

Efficacy of Wofasteril® (Peracetic Acid)

The following table summarizes the efficacy of peracetic acid against various microorganisms.

Microorganism	Concentration of Peracetic Acid	Contact Time	Efficacy (Log Reduction)	Reference
Bacteria				
Enterococcus faecium	5 ppm	5 minutes	3-log	[6]
Gram-positive & Gram-negative Bacteria	<100 ppm	<5 minutes	Effective Inactivation	[7]
Viruses				
Coliphages (Virus Indicator)	50 ppm	10 minutes	3-log	[6]
Poliovirus	1500-2250 ppm	15 minutes	Effective Inactivation	[7]
SARS-CoV-2	200 ppm	10 minutes	>3-log	[8]
Fungi				
Fungi and Yeasts	<100 ppm	<5 minutes	Effective Inactivation	[7]
Spores				
Bacillus subtilis Spores	3000 ppm	5 minutes	3-log	[6]
Bacterial Spores	500-10,000 ppm	15 sec - 30 min	Effective Inactivation	[7]

Material Compatibility of Wofasteril® (Peracetic Acid)

It is recommended to test the **Wofasteril®** working solution on a small, inconspicuous area of the material before widespread use. The combination method with **alcapur®** is advised for sensitive surfaces.

Material	Compatibility with Peracetic Acid	Recommendations
Metals		
Stainless Steel (304, 316)	Good	Rinse after contact time to prevent potential long-term corrosion.
Aluminum	Poor	Avoid use.
Copper, Brass, Bronze	Poor	Avoid use. [9]
Plastics		
Polypropylene (PP)	Good	Test on a small area first.
Polyethylene (PE)	Good	
Polyvinyl Chloride (PVC)	Fair to Good	
Acrylic	Fair	
Elastomers		
Silicone	Fair	May experience some swelling.
Neoprene	Poor	Avoid use.
Other		
Glass	Excellent	Test on a small area.
Epoxy Resin (Countertops)	Good	

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